Technical Support Center: Optimizing 2-Methyl-4-nitrobenzenesulfonyl Chloride Synthesis

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Compound of Interest

Compound Name:	*2-Methyl-4-nitrobenzenesulfonyl chloride*
CAS No.:	*21320-90-1*
Cat. No.:	*B1594758*

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Welcome to the technical support center for the synthesis of **2-Methyl-4-nitrobenzenesulfonyl chloride**. This guide is structured to provide field-proven insights and actionable troubleshooting strategies to enhance reaction yield, improve product purity, and ensure procedural safety. As researchers and developers, we understand that mastering this synthesis is critical for downstream applications, including the creation of sulfonamides and other vital pharmaceutical intermediates.[1][2] This document moves beyond a simple recitation of steps to explain the underlying chemical principles, empowering you to make informed decisions during your experiments.

Overview of the Core Synthesis: Chlorosulfonation of 2-Nitrotoluene

The most direct and industrially preferred method for synthesizing **2-Methyl-4-nitrobenzenesulfonyl chloride** is the electrophilic aromatic substitution reaction between 2-nitrotoluene and chlorosulfonic acid.[3] In this reaction, chlorosulfonic acid serves as both the reactant and the solvent, introducing the chlorosulfonyl group (-SO_2Cl) onto the aromatic ring.

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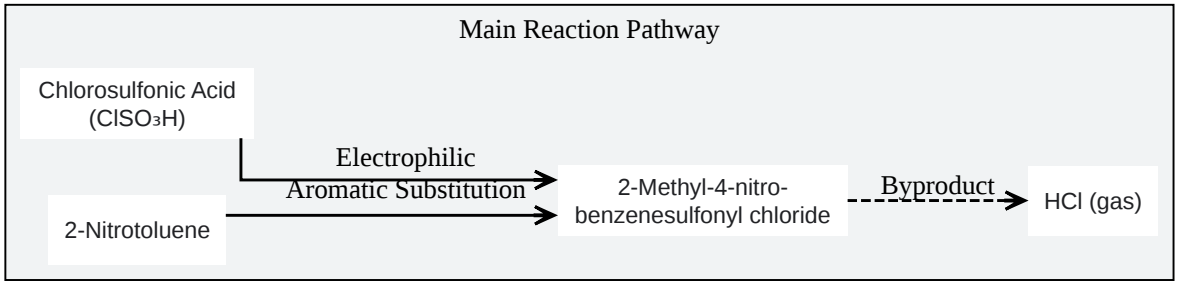
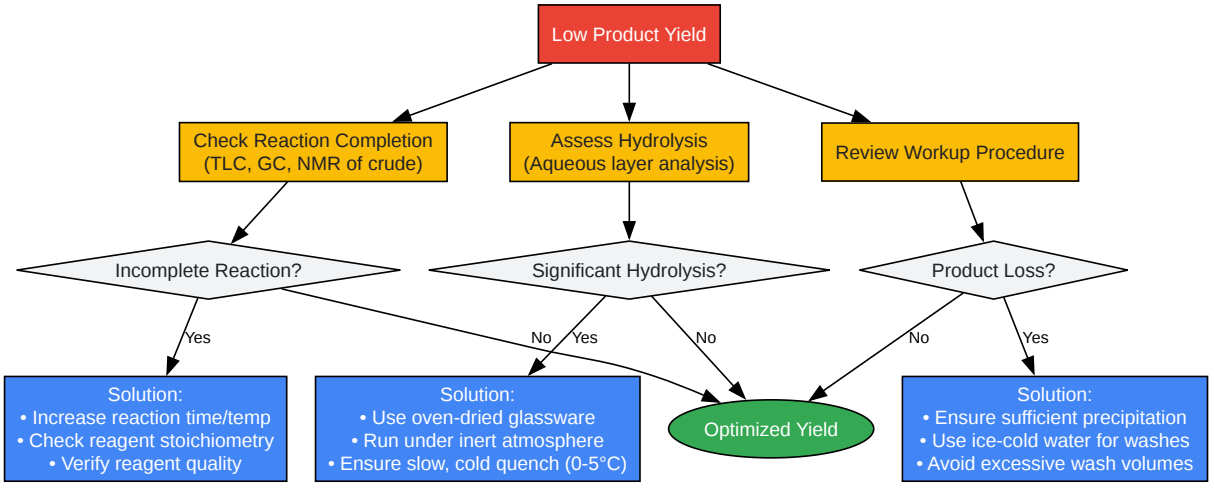
[1][4] The methyl (-CH_3) and nitro (-NO_2) groups on the starting material direct the substitution, primarily to the para position relative to the methyl group.





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